

# Proper Disposal Procedures for 5-Chloro-3-fluoro-2-iodotoluene

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## Compound of Interest

Compound Name: 5-Chloro-3-fluoro-2-iodotoluene

CAS No.: 939990-13-3

Cat. No.: B3308847

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## Executive Summary: The Core Directive

**5-Chloro-3-fluoro-2-iodotoluene** (CAS: 939990-13-3) is a poly-halogenated aromatic hydrocarbon.[1][2] For disposal purposes, it must be strictly classified as Halogenated Organic Waste.[2]

Critical Operational Rule: Never commingle this substance with non-halogenated solvents (e.g., acetone, ethanol).[2] Even trace amounts of halogenated material (typically >2%) can reclassify an entire non-halogenated waste stream, exponentially increasing disposal costs and complicating incineration protocols due to the formation of acid gases (HCl, HF, HI) [1].[2]

## Chemical Profile & Hazard Identification

Understanding the specific hazards of this molecule dictates the disposal pathway. The presence of iodine and fluorine atoms requires specific resistance to light and compatibility considerations.

Property	Specification	Operational Implication
CAS Number	939990-13-3	Primary identifier for waste manifests.[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClFI	High halogen content requires acid-scrubbing incineration.[1]
Physical State	Liquid (typically)	Requires leak-proof secondary containment.[1]
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335)	Standard chemical-resistant PPE is mandatory.[2]
Reactivity	Light Sensitive	Store waste in amber glass or opaque HDPE containers.



*Technical Insight: The iodine-carbon bond is weaker than chlorine or fluorine bonds.[1]*

*Exposure to light can cause homolytic cleavage, releasing free iodine (*

*) and changing the waste pH, potentially pressurizing the container.[2] Always leave 10% headspace in waste containers. [2]*

## Pre-Disposal Handling & Segregation

Proper segregation is the single most effective way to manage disposal costs and safety.

### 3.1 Waste Stream Classification

This compound does not typically have a specific RCRA "U-list" or "P-list" code unless it is a discarded commercial chemical product.[1] However, it is regulated based on its characteristics.[2]

- Primary Stream: Halogenated Organic Waste.

- RCRA Status: Likely D001 (Ignitable) if flash point < 60°C. If not ignitable, it is still managed as "Non-RCRA Regulated Hazardous Waste" or "State-Regulated Waste" due to toxicity and halogen content.

### 3.2 Container Compatibility

- Recommended: High-Density Polyethylene (HDPE) or Borosilicate Glass (Amber).[1]
- Avoid: Aluminum containers (risk of reaction with alkyl/aryl halides) or standard LDPE if long-term storage is expected (permeation risk).[1]

### 3.3 Labeling Requirements

Every container must be labeled before the first drop of waste is added.

- Content: "Hazardous Waste - Halogenated Solvent." [1]
- Constituents: Explicitly list "**5-Chloro-3-fluoro-2-iodotoluene.**"
- Hazards: Check "Toxic" and "Irritant." [3]

## Step-by-Step Disposal Protocol

### Scenario A: Routine Bench Waste (Lab Pack)

For small quantities (< 5 Liters) generated during synthesis or purification.

- Segregate: Place a dedicated waste carboy in the fume hood labeled "Halogenated Waste."
- Transfer: Pour the chemical into the carboy using a funnel.
  - Note: If the material is in a reaction mixture, ensure no strong oxidizers or active metals (e.g., Sodium, Lithium) are present.[2] Quench any active reagents before transfer.
- Log: Record the volume and specific chemical name on the waste tag.
- Seal: Cap tightly when not in use.
- Pickup: When 90% full, request EHS pickup.

## Scenario B: Pure Chemical Disposal (Expired/Unused Stock)

Do not pour pure, unused stock into a commingled solvent carboy.[2] This is best managed as a "Lab Pack" item.

- **Keep in Original Container:** If the original bottle is intact, keep it.
- **Overpack:** Place the bottle in a clear plastic bag (secondary containment).
- **Label:** Attach a hazardous waste tag directly to the bottle.
- **Manifest:** Declare it as a discrete item for the disposal contractor. They will pack it into a drum with vermiculite and other compatible bottles.

## Emergency Spill Response

Decision Logic:

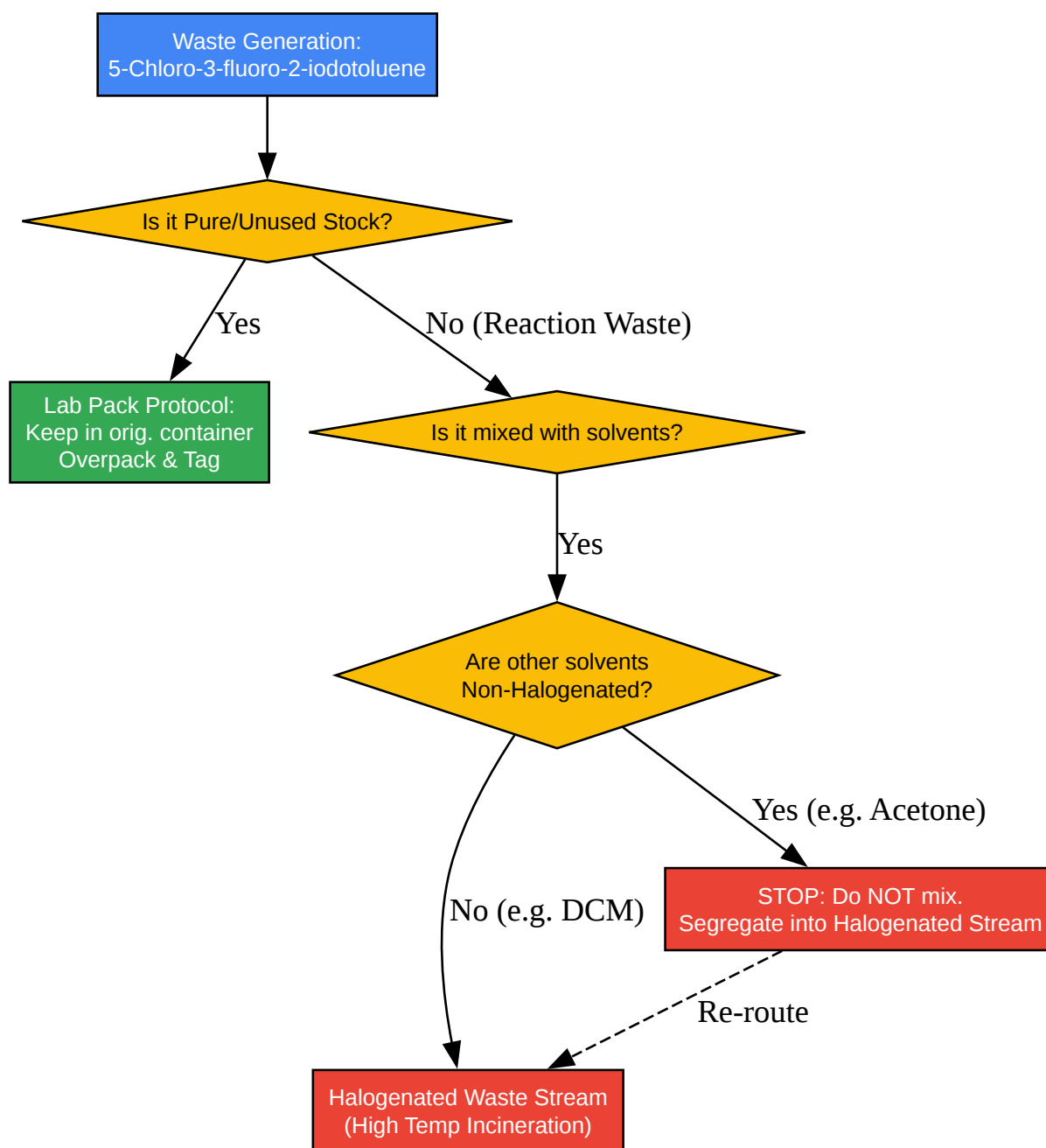
- **Minor Spill (< 100 mL):** Manageable by lab personnel.
- **Major Spill (> 100 mL or outside hood):** Evacuate and call EHS.

Cleanup Protocol:

- **Isolate:** Alert nearby personnel.
- **PPE:** Wear nitrile gloves (double gloved recommended), lab coat, and safety goggles.[2]
- **Absorb:** Use an inert absorbent (Vermiculite, Bentonite, or "Universal" pads).[2] Do not use paper towels as they can increase flammability if the substance is combustible.
- **Collect:** Scoop absorbed material into a wide-mouth jar or heavy-duty bag.
- **Label:** Mark as "Debris contaminated with Halogenated Organics."

## Visualized Workflows

Figure 1: Waste Segregation Decision Tree



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Caption: Decision logic for segregating halogenated aromatic waste to ensure regulatory compliance and cost efficiency.

## Figure 2: Disposal Lifecycle



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Caption: The lifecycle of halogenated waste from the laboratory bench to final destruction via incineration and scrubbing.

## Regulatory & Transport Information

When preparing this material for off-site disposal, the following classifications typically apply. Always verify with the specific Safety Data Sheet (SDS) as flashpoints may vary by purity.

Regulatory Body	Classification	Code / ID
EPA (RCRA)	Characteristic Hazardous Waste	D001 (if Ignitable), or Non-Regulated Halogenated Waste.[1][2]
DOT (Ground)	Environmentally Hazardous Substance	UN3082 (Liquid, n.o.s.) or UN1993 (Flammable Liquid, n.o.s.) depending on flashpoint.[2]
IATA (Air)	Environmentally Hazardous Substance	UN3082, Class 9.

Disposal Method: The industry standard for halogenated aromatics is Rotary Kiln Incineration. This process operates at >1000°C to ensure complete destruction of the aromatic ring and prevents the formation of dioxins/furans. The exhaust must pass through a caustic scrubber to neutralize the hydrofluoric (HF), hydrochloric (HCl), and hydroiodic (HI) acids formed during combustion [3].[2]

## References

- United States Environmental Protection Agency (EPA). "Hazardous Waste Management System: Identification and Listing of Hazardous Waste; Halogenated Solvents." Code of Federal Regulations, 40 CFR Part 261.[2] [Link](#)

- National Research Council. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. Washington, DC: The National Academies Press, 2011.[2] [Link](#)
- Thermo Fisher Scientific. "Safety Data Sheet: 5-Chloro-2-iodotoluene (Analogous Structure)." Fisher Scientific Document System, 2025.[2] [Link](#)

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## Sources

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- 2. Waste Code [[rcrainfo.epa.gov](http://rcrainfo.epa.gov)]
- 3. [fluorochem.co.uk](http://fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
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